

Safety and handling precautions for 4-(Benzyloxy)pyridine N-oxide

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Compound of Interest

Compound Name: 4-(Benzyloxy)pyridine N-oxide

Cat. No.: B151891

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An In-depth Technical Guide to the Safe Handling of 4-(Benzyloxy)pyridine N-oxide

This guide provides comprehensive safety and handling protocols for **4-(Benzyloxy)pyridine N-oxide** (CAS No: 2683-66-1). As a key intermediate in the synthesis of novel chemical entities, including nucleoside analogues with potential cytostatic activity, its proper management in a research and development setting is paramount.^{[1][2]} This document is intended for researchers, chemists, and drug development professionals, offering field-proven insights grounded in established safety data to ensure user protection and experimental integrity.

Compound Identification and Physicochemical Properties

4-(Benzyloxy)pyridine N-oxide is a 4-substituted pyridine-1-oxide, typically appearing as a solid.^{[3][4][5]} Understanding its fundamental properties is the first step in a thorough risk assessment.

Property	Value	Source(s)
CAS Number	2683-66-1	[6][7]
Molecular Formula	C ₁₂ H ₁₁ NO ₂	[6][8]
Molecular Weight	201.22 g/mol	[6][7]
Physical State	Solid	[3][4]
Melting Point	178-179 °C (decomposes)	[5][6]
Appearance	White to brown solid	[3][9]
Stability	Stable under normal conditions, but known to be hygroscopic.[3][10][11]	

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-(Benzyloxy)pyridine N-oxide** is classified as a hazardous substance.[7] The primary risks are associated with irritation to the skin, eyes, and respiratory system.[5][6][7]

GHS Classification	Hazard Code	Description	Pictogram	Signal Word
Skin Irritation	H315	Causes skin irritation.[6][7]	GHS07 (Exclamation Mark)[5][7]	Warning[6][7]
Eye Irritation	H319	Causes serious eye irritation.[6][7]	GHS07 (Exclamation Mark)[5][7]	Warning[6][7]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[6][7]	GHS07 (Exclamation Mark)[5][7]	Warning[6][7]

The "Warning" signal word indicates a moderate level of hazard.^{[6][7]} However, the causality behind these classifications necessitates stringent controls. The N-oxide functional group and the aromatic structure can interact with biological membranes and proteins, leading to the observed irritant effects. While comprehensive toxicological data is not fully available, the existing classifications demand a cautious and proactive safety approach.^[12]

Exposure Controls & Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and personal protective equipment is essential to mitigate the risks of exposure.

Engineering Controls

The primary engineering control is to minimize the generation and inhalation of dust or aerosols.

- **Chemical Fume Hood:** All manipulations of the solid compound, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood.^[13] This provides adequate exhaust ventilation to capture airborne particles and prevent respiratory exposure.^{[10][13]}
- **Ventilation:** The laboratory should be equipped with general mechanical exhaust to ensure adequate air changes, reducing the background concentration of any potential contaminants.^[14]
- **Safety Stations:** Eyewash stations and safety showers must be readily accessible and located close to the workstation.^[10]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the procedures being performed. The following table outlines the minimum required PPE.^{[5][6]}

Protection Type	Specification	Rationale and Best Practices
Eye & Face	Chemical safety goggles or a full-face shield.[15][16]	Standard safety glasses with side shields are insufficient. [16] Goggles provide a seal around the eyes to protect against dust particles and splashes.[17] A face shield should be used in conjunction with goggles when there is a significant risk of splashing. [16][17]
Hand	Compatible, chemical-resistant gloves (e.g., Nitrile).[14][15]	Gloves must be worn for all handling tasks. It is critical to use proper glove removal technique to avoid contaminating the skin.[13] Contaminated gloves should be disposed of immediately as hazardous waste.[13] For prolonged tasks, changing gloves every 30-60 minutes is recommended.[16]
Body	Long-sleeved laboratory coat. [16]	A lab coat made of a non-absorbent material protects the skin from accidental contact and prevents the transfer of contamination outside the lab. [16][18] Lab coats should be kept buttoned and never be worn outside the work area. [16]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved	A respirator is required if work cannot be conducted within a fume hood or if dust

respirator (e.g., N95 dust mask).[3][6]

generation is unavoidable.[3][15] This directly addresses the H335 respiratory irritation hazard by filtering out fine particulates.[6][7]

Safe Handling, Storage, and Workflow

Adherence to strict protocols during handling and storage is fundamental to preventing incidents.

Handling Protocols

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly.
- Weighing and Transfer: Conduct all weighing and transfers of the solid material on a disposable weigh boat or paper within the fume hood to contain any spills. Minimize dust generation by handling the material gently.[18]
- Solution Preparation: When dissolving the solid, add the solvent to the solid slowly to prevent splashing.
- Post-Handling: After handling, decontaminate the work area. Wash hands and any exposed skin thoroughly with soap and water, even after removing gloves.[14][18]

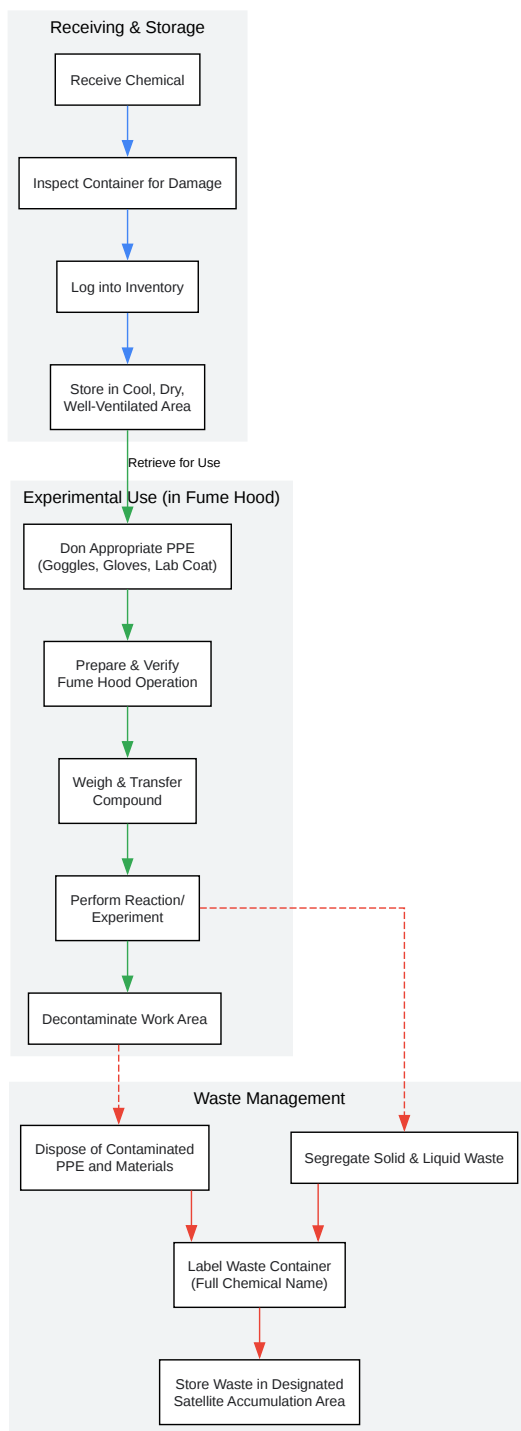
Storage Conditions

- Container: Keep the compound in a tightly sealed, properly labeled container to prevent contamination and moisture absorption.[13][18]
- Environment: Store in a cool, dry, and well-ventilated area.[14][18] Due to its hygroscopic nature, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to maintain product quality.[3]
- Incompatibilities: Segregate from strong oxidizing agents and acid chlorides, as these materials may cause hazardous reactions.[3][10]

- Classification: The compound falls under Storage Class 11 for combustible solids.[5][6]

Visualized Handling Workflow

The following diagram outlines the logical flow for the safe handling of **4-(Benzyloxy)pyridine N-oxide** from receipt to disposal.



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Caption: Safe handling workflow for **4-(Benzyloxy)pyridine N-oxide**.

Emergency and First Aid Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.^[14] Remove contact lenses if present and easy to do.^[7] Seek immediate medical attention.^[14]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.^[3]^[14] If skin irritation persists, consult a physician.^[3]
- If Inhaled: Remove the person to fresh air and keep them in a position comfortable for breathing.^[7]^[14] If symptoms such as coughing or difficulty breathing occur, seek medical attention.^[14]
- If Swallowed: Rinse mouth thoroughly with water.^[3] Do NOT induce vomiting.^[13] Seek medical attention if symptoms occur.^[3]

Spill and Leak Containment

- Minor Spill: For small spills, ensure adequate ventilation and wear full PPE. Gently sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.^[3]^[13]
- Major Spill: Evacuate the area. Prevent further spread of the material. Do not attempt to clean up a large spill without appropriate training and equipment. Contact your institution's environmental health and safety (EHS) department.

Disposal Considerations

All waste containing **4-(Benzyloxy)pyridine N-oxide**, including empty containers and contaminated materials (e.g., gloves, weigh boats), must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain or in regular trash.[14]

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